

# Roseoflavin: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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## **Abstract**

**Roseoflavin** is a naturally occurring flavin analog with potent antimicrobial properties, positioning it as a molecule of significant interest in the development of novel anti-infective agents. This technical guide provides a detailed overview of **roseoflavin**, encompassing its fundamental molecular characteristics, biosynthetic pathway, mechanism of action, and relevant experimental methodologies. The information is tailored for researchers, scientists, and professionals in the field of drug development, offering a consolidated resource to support further investigation and application of this promising compound.

### **Core Molecular Data**

**Roseoflavin**, a red pigment originally isolated from Streptomyces davawensis, is a structural analog of riboflavin (Vitamin B2).[1] Its distinct chemical structure confers its unique biological activity. The core molecular and physical properties of **roseoflavin** are summarized in the table below.

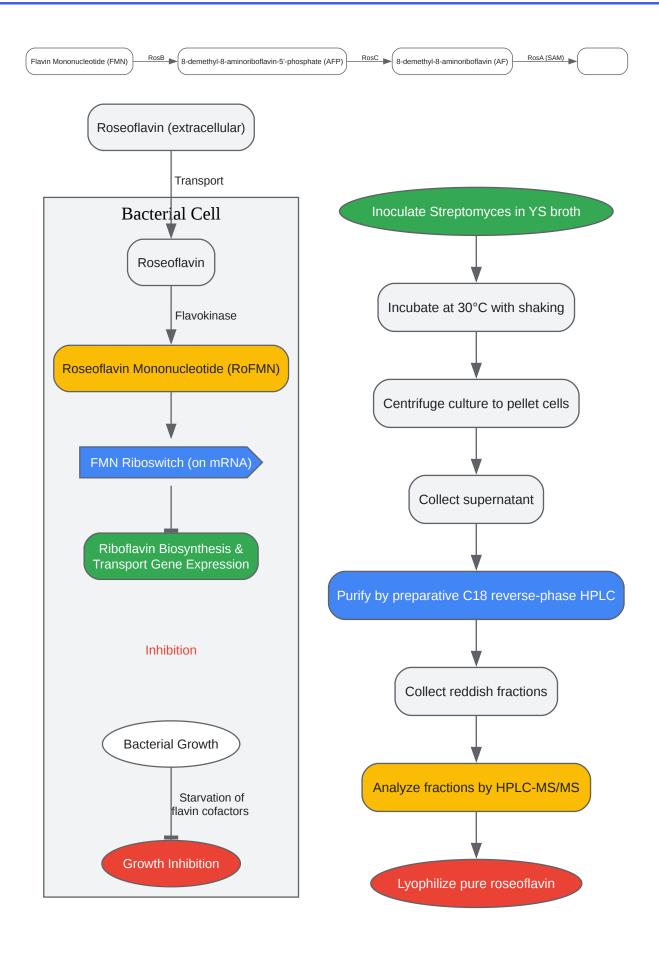


Property	Value	Reference(s)
Molecular Formula	C18H23N5O6	[2]
Molecular Weight	405.4 g/mol	[2]
IUPAC Name	8-(dimethylamino)-7-methyl- 10-[(2S,3S,4R)-2,3,4,5- tetrahydroxypentyl]benzo[g]pte ridine-2,4-dione	[2]
CAS Number	51093-55-1	[2]
Appearance	Reddish crystalline solid	[1]
Synonyms	8-Demethyl-8- (dimethylamino)riboflavin, Roseoflavine	[2]

## **Biosynthesis of Roseoflavin**

**Roseoflavin** biosynthesis originates from flavin mononucleotide (FMN), a derivative of riboflavin.[1] The key enzymatic steps are catalyzed by a set of enzymes encoded by the ros gene cluster. The central enzyme, 8-demethyl-8-aminoriboflavin-5'-phosphate synthase (RosB), catalyzes the conversion of FMN to 8-demethyl-8-aminoriboflavin-5'-phosphate (AFP). [1] Subsequently, a phosphatase (RosC) dephosphorylates AFP to yield 8-demethyl-8-aminoriboflavin (AF). The final step involves the N,N-dimethylation of the amino group of AF by the S-adenosyl-L-methionine (SAM)-dependent dimethyltransferase (RosA) to produce **roseoflavin**.[1]







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